1-Iodo-2-phenoxybenzene: A Comprehensive Technical Guide for Advanced Synthesis

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Compound of Interest

Compound Name:	*1-Iodo-2-phenoxybenzene*
CAS No.:	*34883-46-0*
Cat. No.:	*B1600817*

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This guide provides an in-depth exploration of **1-iodo-2-phenoxybenzene**, a key building block in modern organic synthesis. Tailored for researchers, scientists, and professionals in drug development, this document delves into its core attributes, synthesis, and reactivity, with a focus on its application in constructing complex molecular architectures.

Core Identification and Molecular Architecture

1-Iodo-2-phenoxybenzene, also known as 2-iodophenyl phenyl ether, is an aromatic compound distinguished by the presence of an iodine atom and a phenoxy group on a benzene ring in an ortho arrangement. This unique substitution pattern makes it a valuable precursor in a multitude of chemical transformations.

- CAS Number: 34883-46-0[1][2][3][4]
- Molecular Formula: $C_{12}H_9IO$[1][2][5]
- Molecular Weight: 296.11 g/mol [1][5]

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The spatial arrangement of the substituents significantly influences the molecule's reactivity, particularly the lability of the carbon-iodine bond, which is central to its utility in cross-coupling reactions.

Caption: Molecular Structure of **1-Iodo-2-phenoxybenzene**.

Physicochemical Properties

A summary of the key physicochemical properties of **1-iodo-2-phenoxybenzene** is provided in the table below. These properties are crucial for determining appropriate reaction conditions and purification methods.

Property	Value	Source(s)
Appearance	White to off-white solid	[1]
Melting Point	56 °C	[1]
Boiling Point	198-202 °C	[1]
Density	1.626 ± 0.06 g/cm³ (Predicted)	[1]
Solubility	Soluble in non-polar and moderately polar organic solvents like benzene, toluene, and chloroform. Poorly soluble in water.	[6]
Storage Temperature	2-8°C, protect from light	[1]

Synthesis of 1-Iodo-2-phenoxybenzene

The synthesis of **1-iodo-2-phenoxybenzene** is most commonly achieved through a Sandmeyer-type reaction, starting from 2-phenoxyaniline. This method is reliable and provides good yields of the desired product. An alternative approach involves the Ullmann condensation.

Synthesis via Diazotization of 2-Phenoxyaniline

This well-established protocol involves the conversion of the amino group in 2-phenoxyaniline into a diazonium salt, which is subsequently displaced by an iodide ion.

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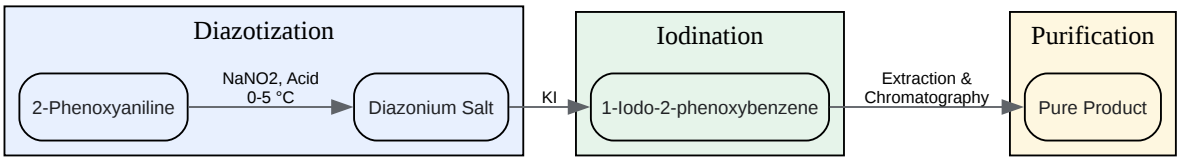
Experimental Protocol:

- Diazotization: 2-Phenoxyaniline is dissolved in a suitable solvent such as acetonitrile under acidic conditions (e.g., using p-toluenesulfonic acid monohydrate) and cooled to 0-5 °C in an ice bath.[1][7]
- A solution of sodium nitrite ($NaNO_2$) in water is added dropwise to the cooled solution of the amine.[1][7] The temperature must be strictly controlled during this addition to prevent the decomposition of the unstable diazonium salt.
- The reaction mixture is stirred at this low temperature for a period (e.g., 1 hour) to ensure complete formation of the diazonium salt.[1][7]
- Iodination: The freshly prepared diazonium salt solution is then added slowly to a solution of potassium iodide (KI) in water.[1][7] The diazonium group is an excellent leaving group (N_2) and is readily displaced by the iodide nucleophile.
- Work-up and Purification: Upon completion of the reaction, the mixture is extracted with an organic solvent such as ethyl acetate. The combined organic layers are washed with a solution of sodium sulfite to remove any residual iodine, dried over anhydrous sodium sulfate, and concentrated under reduced pressure.[1][7]
- The crude product is then purified by column chromatography on silica gel to yield pure **1-iodo-2-phenoxybenzene**.[1][7]

The causality behind these steps lies in the controlled generation of the highly reactive diazonium intermediate, which is then trapped by the iodide ion. The low temperature is critical to manage the stability of the diazonium salt and prevent unwanted side reactions.



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Caption: Workflow for the synthesis of **1-Iodo-2-phenoxybenzene**.

Alternative Synthesis: Ullmann Condensation

An alternative, though often requiring harsher conditions, is the Ullmann condensation. This reaction involves the copper-catalyzed coupling of an aryl halide (e.g., 1,2-diiodobenzene or 2-chlorodiphenyl ether) with a phenol.[5][7] Traditional Ullmann reactions often require high temperatures and stoichiometric amounts of copper, but modern modifications with specific ligands can facilitate the reaction under milder conditions.[8][9]

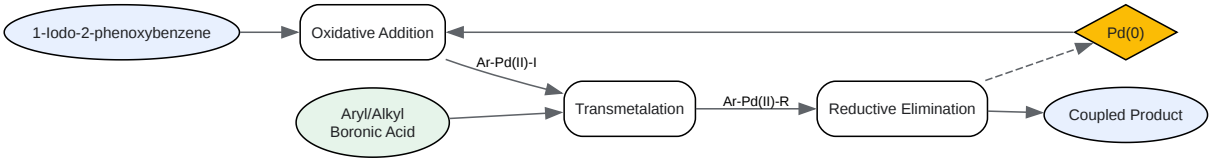
Reactivity and Applications in Drug Development

The synthetic utility of **1-iodo-2-phenoxybenzene** stems from the reactivity of the carbon-iodine bond. Aryl iodides are excellent substrates for a variety of palladium- and copper-catalyzed cross-coupling reactions, which are cornerstone transformations in the synthesis of pharmaceuticals and other complex organic molecules.

Suzuki-Miyaura Coupling

The Suzuki-Miyaura coupling is a versatile method for the formation of carbon-carbon bonds. **1-Iodo-2-phenoxybenzene** can be coupled with a wide range of boronic acids or their esters in the presence of a palladium catalyst and a base to form biaryl and substituted aromatic structures. These motifs are prevalent in many biologically active compounds.

The general mechanism involves the oxidative addition of the aryl iodide to a Pd(0) species, followed by transmetalation with the boronic acid derivative and subsequent reductive elimination to yield the coupled product and regenerate the Pd(0) catalyst.



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Caption: Simplified catalytic cycle of the Suzuki-Miyaura coupling.

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Buchwald-Hartwig Amination

The Buchwald-Hartwig amination is a powerful tool for the formation of carbon-nitrogen bonds, enabling the synthesis of aryl amines.[10][11] **1-Iodo-2-phenoxybenzene** can be coupled with a variety of primary and secondary amines in the presence of a palladium catalyst, a suitable ligand (often a bulky phosphine), and a base. This reaction is of paramount importance in medicinal chemistry, as the aniline and related N-aryl moieties are common features in many drug molecules.

Similar to the Suzuki coupling, the mechanism proceeds through an oxidative addition, followed by coordination of the amine, deprotonation, and reductive elimination. The choice of ligand is critical to prevent side reactions and promote the desired C-N bond formation.

Safety and Handling

1-Iodo-2-phenoxybenzene should be handled with appropriate safety precautions in a well-ventilated area or fume hood.[3][4] It is advisable to wear personal protective equipment, including gloves, safety glasses, and a lab coat.[3][4] The compound may cause skin and eye irritation, and may be harmful if swallowed or inhaled.[12] For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

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